

# overcoming poor solubility of (4-nitrophenyl)urea

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N 556

Cat. No.: B1676889

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## Technical Support Center: (4-nitrophenyl)urea

Welcome to the technical support center for (4-nitrophenyl)urea. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guides and frequently asked questions (FAQs) for overcoming the challenges associated with the poor solubility of this compound.

## Frequently Asked Questions (FAQs)

Q1: What is (4-nitrophenyl)urea and why is its solubility a common issue?

(4-nitrophenyl)urea (CAS No: 556-10-5, Molecular Formula: C<sub>7</sub>H<sub>7</sub>N<sub>3</sub>O<sub>3</sub>, Molecular Weight: 181.15 g/mol ) is a chemical compound that often presents significant solubility challenges in experimental settings.<sup>[1][2]</sup> Its molecular structure contributes to low aqueous solubility, which can hinder its application in biological assays, formulation development, and other research areas by limiting bioavailability and causing precipitation during experiments.<sup>[3]</sup>

Q2: What are the known solubility properties of (4-nitrophenyl)urea?

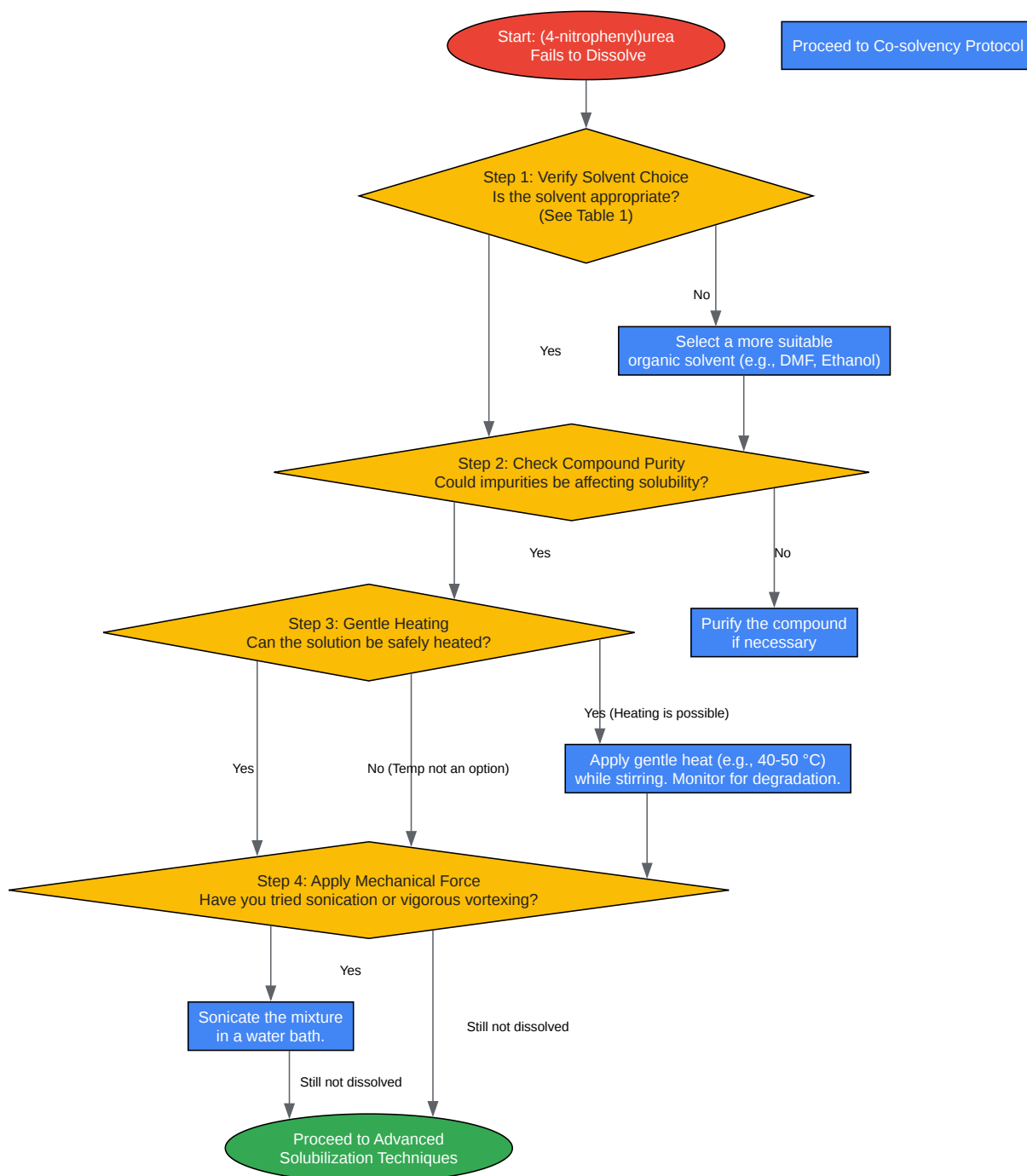
The solubility of (4-nitrophenyl)urea is highly dependent on the solvent and temperature. It is practically insoluble in cold water but shows increased solubility in boiling water and certain organic solvents.<sup>[1]</sup>

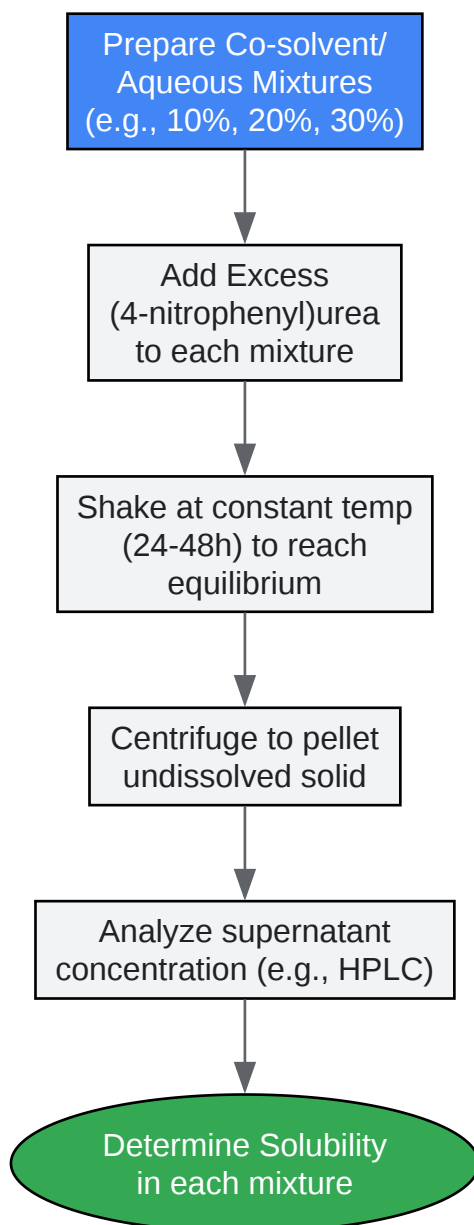
Table 1: Solubility Profile of (4-nitrophenyl)urea

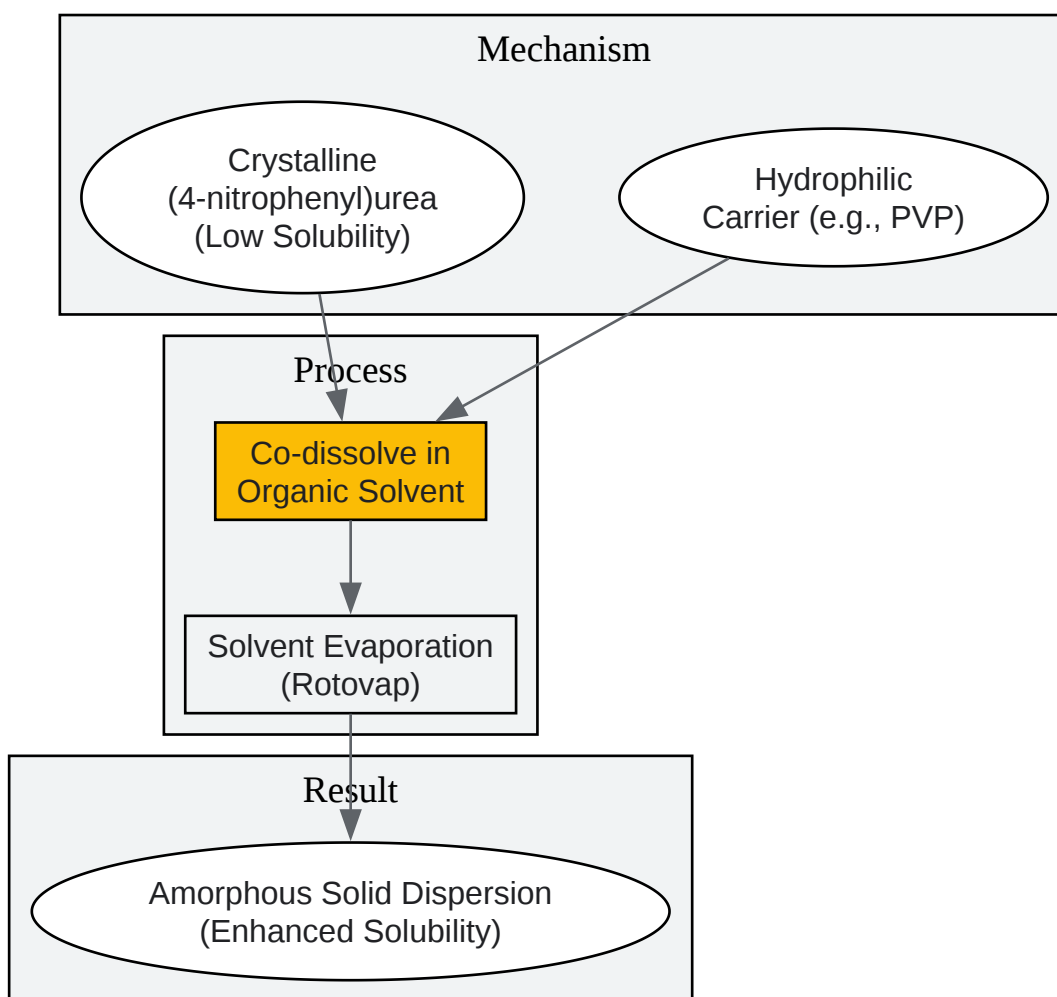
Solvent	Solubility Description	Reference
Cold Water	Practically Insoluble	<a href="#">[1]</a>
Boiling Water	Soluble	<a href="#">[1]</a>
Absolute Ethanol	Soluble (forms prisms)	<a href="#">[1]</a>
Dilute Ethanol	Soluble (forms needles)	<a href="#">[1]</a>
Methanol	Soluble	<a href="#">[1]</a>
Dimethylformamide (DMF)	Soluble	<a href="#">[1]</a>
Ether	Sparingly Soluble	<a href="#">[1]</a>
Benzene	Sparingly Soluble	<a href="#">[1]</a>

Q3: My (4-nitrophenyl)urea is not dissolving. What are the first steps I should take?

If you are encountering issues with dissolving (4-nitrophenyl)urea, follow this initial troubleshooting workflow. This process will help you identify the root cause of the solubility problem and guide you toward an effective solution.







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## References

- 1. (4-Nitrophenyl)urea [drugfuture.com]
- 2. (4-Nitrophenyl)urea | C<sub>7</sub>H<sub>7</sub>N<sub>3</sub>O<sub>3</sub> | CID 313520 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Formulation Strategies for Poorly Soluble Drugs [worldpharmatoday.com]

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